

1-Bromo-1,1-dichloroacetone safety data sheet information

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Compound of Interest

Compound Name: **1-Bromo-1,1-dichloroacetone**

Cat. No.: **B15549676**

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Technical Guide: 1-Bromo-1,1-dichloroacetone

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of safety data sheet information for **1-Bromo-1,1-dichloroacetone** and related compounds. It is intended for informational purposes for researchers and professionals in laboratory settings. This is not a substitute for a certified Safety Data Sheet (SDS). Always consult the specific SDS for the material you are using before handling. **1-Bromo-1,1-dichloroacetone** is identified as a chlorine dioxide disinfection byproduct found in drinking water.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Hazard Identification and Classification

Based on data from structurally similar compounds, **1-Bromo-1,1-dichloroacetone** is anticipated to be a hazardous substance. The following tables summarize the potential hazards.

GHS Hazard Classification (Anticipated)

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed.[4]
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin.[4]
Acute Toxicity, Inhalation	Category 1	H330: Fatal if inhaled.[4]
Skin Corrosion/Irritation	Category 1B / 2	H314: Causes severe skin burns and eye damage.[4] / H315: Causes skin irritation.[5]
Serious Eye Damage/Eye Irritation	Category 1 / 2	H318: Causes serious eye damage.[6] / H319: Causes serious eye irritation.[5]
Flammable Liquids	Category 4	H227: Combustible liquid.[4]
Aquatic Hazard (Acute)	Category 1	H400: Very toxic to aquatic life.[6]
Aquatic Hazard (Chronic)	Category 1	H410: Very toxic to aquatic life with long lasting effects.[4][6]

Note: This classification is inferred from related compounds like 1,3-dichloroacetone and bromoacetone.

Hazard Pictograms (Anticipated)

Pictogram	Description
Skull and Crossbones	Acute Toxicity (fatal or toxic)
Corrosion	Skin Corrosion, Serious Eye Damage
Exclamation Mark	Skin Irritation, Eye Irritation
Health Hazard	Respiratory Sensitizer, Carcinogen, etc. (potential)
Environment	Hazardous to the Aquatic Environment
Flame	Flammable

Physical and Chemical Properties

The following table summarizes the known or predicted physical and chemical properties of **1-Bromo-1,1-dichloroacetone** and a related compound.

Property	Value	Source
Molecular Formula	C ₃ H ₃ BrCl ₂ O	[1]
Molecular Weight	205.87 g/mol	[1]
Appearance	Colorless to pale yellow liquid (anticipated)	[7]
Boiling Point	137 °C (for Bromoacetone)	[7] [8]
Flash Point	51 °C (for Bromoacetone)	[8]
Density	1.634 g/cm ³ (for Bromoacetone)	[7]
Solubility	Very slightly soluble in water. Soluble in ether, alcohols, benzene, acetone. [8]	

Experimental Protocols: Safe Handling and Emergency Procedures

Given the anticipated high toxicity and corrosivity, stringent safety protocols must be followed.

Personal Protective Equipment (PPE)

Protection Type	Specification
Eye/Face Protection	Wear chemical safety goggles and a face shield. [5] [9]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure. [10]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. [10] Work under a chemical fume hood is mandatory. [4]

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.[\[4\]](#)[\[10\]](#)
- Ensure that eyewash stations and safety showers are close to the workstation location.[\[10\]](#)

Spill and Leak Procedures

- Evacuate: Immediately evacuate personnel from the spill area.[\[11\]](#)
- Ventilate: Ensure adequate ventilation.
- Containment: Absorb the spill with inert material (e.g., vermiculite, dry sand, or earth) and place it in a sealed container for disposal.[\[11\]](#) Do not let the product enter drains.[\[4\]](#)
- Decontamination: Clean the spill area thoroughly.

- Waste Disposal: Dispose of contaminated materials as hazardous waste in accordance with local, state, and federal regulations.[11]

First Aid Measures

Immediate medical attention is required for all routes of exposure.[10]

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing has stopped, perform artificial respiration. Seek immediate medical attention.[12][13]
Skin Contact	Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.[10][12]
Eye Contact	Immediately rinse the eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[10][12]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[10][13][14]

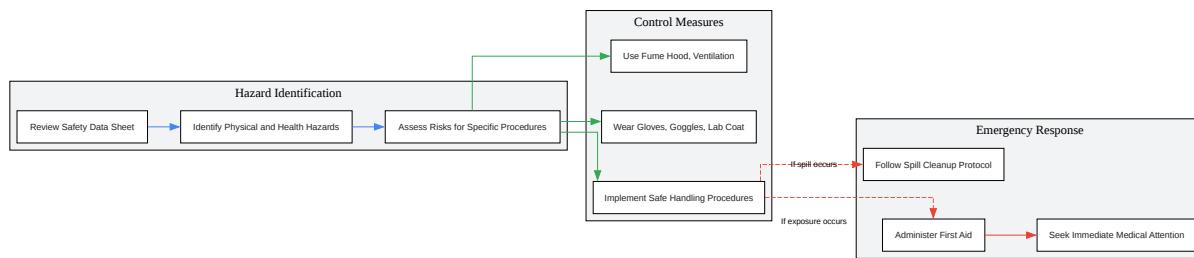
Fire-Fighting Measures

- Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), alcohol-resistant foam, or water spray.[10]
- Hazards from Combustion: Hazardous decomposition products include carbon monoxide, carbon dioxide, hydrogen chloride gas, and hydrogen bromide.[10] Containers may explode when heated.[10][11]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[10]

Toxicological Information

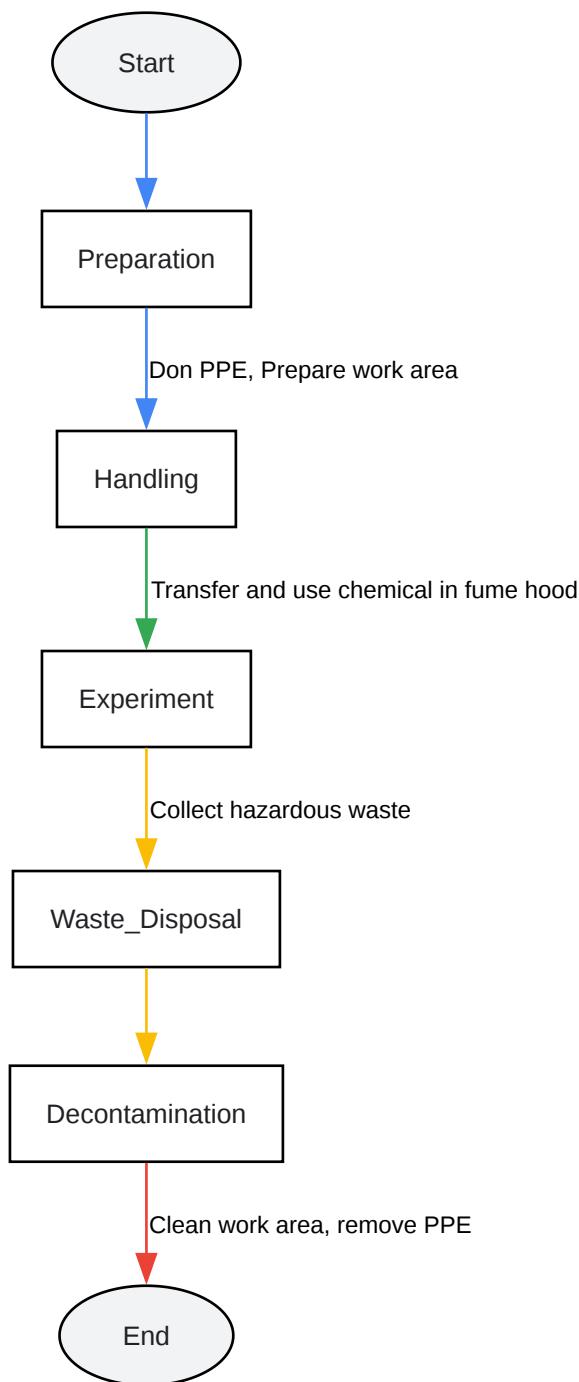
Detailed toxicological data for **1-Bromo-1,1-dichloroacetone** is not readily available. However, related compounds are known to be highly toxic and lachrymatory (tear-inducing).^{[7][11]} It is anticipated to be harmful if swallowed, in contact with skin, and fatal if inhaled.^{[4][9]}

Visualizations



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Caption: Logical workflow for hazard identification and response when handling hazardous chemicals.



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Caption: A generalized experimental workflow for handling hazardous chemicals like **1-Bromo-1,1-dichloroacetone**.

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